

# Vat Black 27: A Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: **Vat Black 27**

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## Introduction

**Vat Black 27**, also known by its Colour Index name, **Vat Black 27**, is a complex organic dye belonging to the anthraquinone class.<sup>[1]</sup> While primarily used in the textile industry for dyeing cellulosic fibers such as cotton, its unique chemical structure may lead to its consideration in various research and development applications.<sup>[1][2]</sup> This guide provides a comprehensive overview of the known safety and handling procedures for **Vat Black 27** in a laboratory setting, based on available technical data.

## Hazard Identification and Classification

**Vat Black 27** is generally described as a black powder that is insoluble in water.<sup>[1][3]</sup> While comprehensive toxicological data is limited, available information suggests that it should be handled with care due to potential hazards.

Potential Health Effects:

- Eye Irritation: May cause irritation and inflammation upon contact.
- Skin Irritation: Prolonged or repeated contact may lead to skin irritation.
- Inhalation: May cause irritation to the respiratory tract.
- Ingestion: May be harmful if swallowed, potentially causing gastrointestinal irritation.

## Quantitative Safety Data

Comprehensive quantitative toxicological data such as Permissible Exposure Limits (PEL), Threshold Limit Values (TLV), and lethal dose (LD50/LC50) values for **Vat Black 27** are not readily available in the public domain. The following tables summarize the available physical, chemical, and safety information.

Table 1: Physical and Chemical Properties of **Vat Black 27**

Property	Value
Chemical Formula	C42H23N3O6
Molecular Weight	665.65 g/mol
Appearance	Black Powder
Odor	Odorless
Solubility	Insoluble in water, acetone, alcohol, toluene, and xylene. Slightly soluble in chloroform and pyridine.

Table 2: Hazard and Precautionary Statements

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	P264, P270, P301+P312, P501
Skin Irritation	Category 2 (Causes skin irritation)	P264, P280, P302+P352, P332+P313, P362
Eye Irritation	Category 2A (Causes serious eye irritation)	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3	P261, P271, P304+P340, P312, P403+P233, P405, P501

## Experimental Protocols for Safety Assessment

Specific experimental safety studies for **Vat Black 27** are not widely published. However, the following are detailed, generalized methodologies for key toxicological assessments based on established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

### Dermal Irritation/Corrosion Test (Based on OECD Guideline 404)

Objective: To assess the potential of **Vat Black 27** to cause skin irritation or corrosion.

Methodology:

- Test System: Healthy, young adult albino rabbits are typically used.
- Preparation of Test Substance: For a solid like **Vat Black 27**, it should be moistened with a small amount of a suitable vehicle (e.g., water or saline) to form a paste, ensuring good contact with the skin.
- Application: Approximately 0.5 g of the prepared paste is applied to a small patch of shaved skin (about 6 cm<sup>2</sup>) on the back of the rabbit. The patch is then covered with a gauze dressing

and semi-occlusive bandage.

- Exposure: The dressing is left in place for a 4-hour exposure period.
- Observation: After 4 hours, the patch is removed, and the skin is gently cleansed. The skin is then examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Scoring of skin reactions is performed according to a standardized grading system. The reversibility of any observed effects is monitored for up to 14 days.

## Acute Eye Irritation/Corrosion Test (Based on OECD Guideline 405)

Objective: To determine the potential of **Vat Black 27** to cause eye irritation or corrosion.

Methodology:

- Test System: Healthy, adult albino rabbits with no pre-existing eye defects are used.
- Application: A single dose of approximately 0.1 g of the solid **Vat Black 27** is instilled into the conjunctival sac of one eye of the rabbit. The eyelids are then gently held together for about one second. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations include the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling). The responses are scored using a standardized system. The reversibility of any lesions is observed for up to 21 days.

## Bacterial Reverse Mutation Test (Ames Test - Based on OECD Guideline 471)

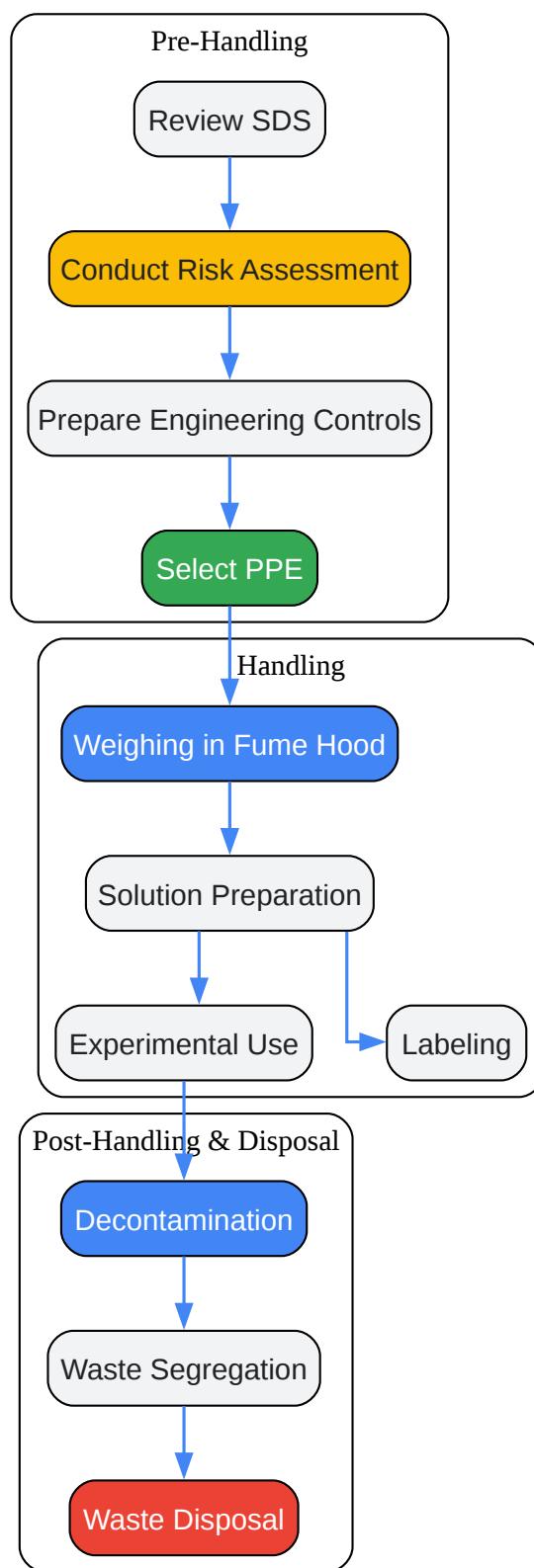
Objective: To evaluate the mutagenic potential of **Vat Black 27** by its ability to induce reverse mutations in specific strains of *Salmonella typhimurium* and *Escherichia coli*.

Methodology:

- Test Strains: Histidine-dependent strains of *S. typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and/or tryptophan-dependent strains of *E. coli* (e.g., WP2 uvrA) are used.
- Metabolic Activation: The test is conducted both with and without an exogenous metabolic activation system (S9 mix), typically derived from rat liver homogenate, to mimic mammalian metabolism.
- Procedure:
  - The bacterial tester strains are exposed to various concentrations of **Vat Black 27** (dissolved in a suitable solvent like DMSO) in the presence and absence of the S9 mix.
  - The mixture is then plated on a minimal agar medium that lacks the specific amino acid the bacterial strain requires for growth.
  - The plates are incubated at 37°C for 48-72 hours.
- Evaluation: The number of revertant colonies (colonies that have regained the ability to grow in the absence of the specific amino acid) on the test plates is counted and compared to the number of spontaneous revertant colonies on the negative (solvent) control plates. A substance is considered mutagenic if it causes a dose-dependent and reproducible increase in the number of revertant colonies.

## Laboratory Handling and Safety Workflow

The following diagram illustrates a logical workflow for the safe handling of **Vat Black 27** in a laboratory environment.



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Caption: Laboratory safety workflow for handling **Vat Black 27**.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do not induce vomiting.

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.
- Disposal: Waste disposal should be in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

By adhering to these guidelines, researchers can minimize the risks associated with the handling of **Vat Black 27** and ensure a safe laboratory environment.

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